

History and development of organotin fungicides

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Compound of Interest

Compound Name: *Fentin acetate*

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An In-depth Technical Guide to the History and Development of Organotin Fungicides

This guide provides a comprehensive overview of the history, development, mechanism of action, and biological evaluation of organotin compounds as fungicides. It is intended for researchers, scientists, and professionals involved in drug development and materials science.

History and Development

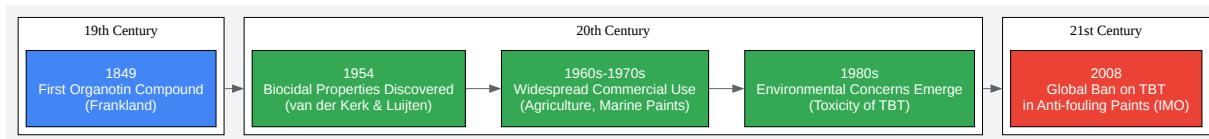
The field of organotin chemistry began in 1849 with the first synthesis of an organotin compound, diethyltin diiodide, by Edward Frankland.^[1] The discipline saw significant growth in the early 20th century, particularly after the discovery and application of Grignard reagents, which simplified the formation of tin-carbon bonds.^[1]

However, the potent biological activity of these compounds was not recognized until 1954, when G.J.M. van der Kerk and J.G.A. Luijten discovered the powerful biocidal properties of triorganotin compounds.^[2] This discovery marked a pivotal moment, shifting the focus towards their application as fungicides and bactericides. Subsequent research identified tripropyltin, tributyltin, and triphenyltin compounds as having particularly effective fungicidal characteristics.^[2]

^[2]

These findings led to the widespread commercial use of organotins in various applications, including as agricultural fungicides, active components in antifungal paints, and wood preservatives.^[1] Tributyltin oxide (TBTO) and triphenyltin derivatives became common ingredients in marine anti-fouling paints and for crop protection.^[1] By the 1960s and 1970s,

organotin fungicides were well-established. However, growing awareness of their environmental persistence and off-target toxicity, particularly the impact of tributyltin on marine ecosystems, led to significant restrictions on their use, culminating in a global ban on TBT in anti-fouling paints by the International Maritime Organization.[3]



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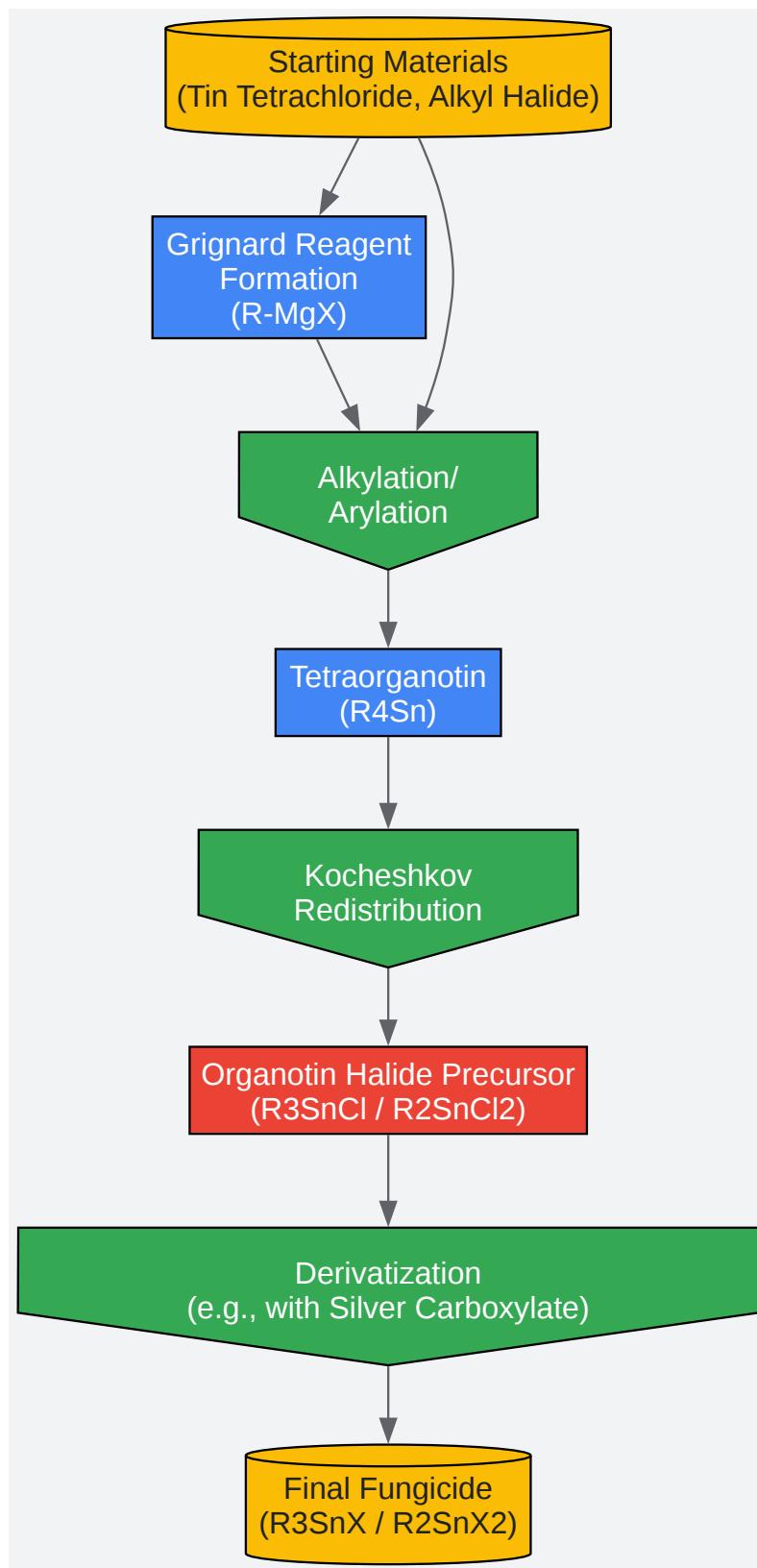
Caption: Timeline of key milestones in the development of organotin compounds.

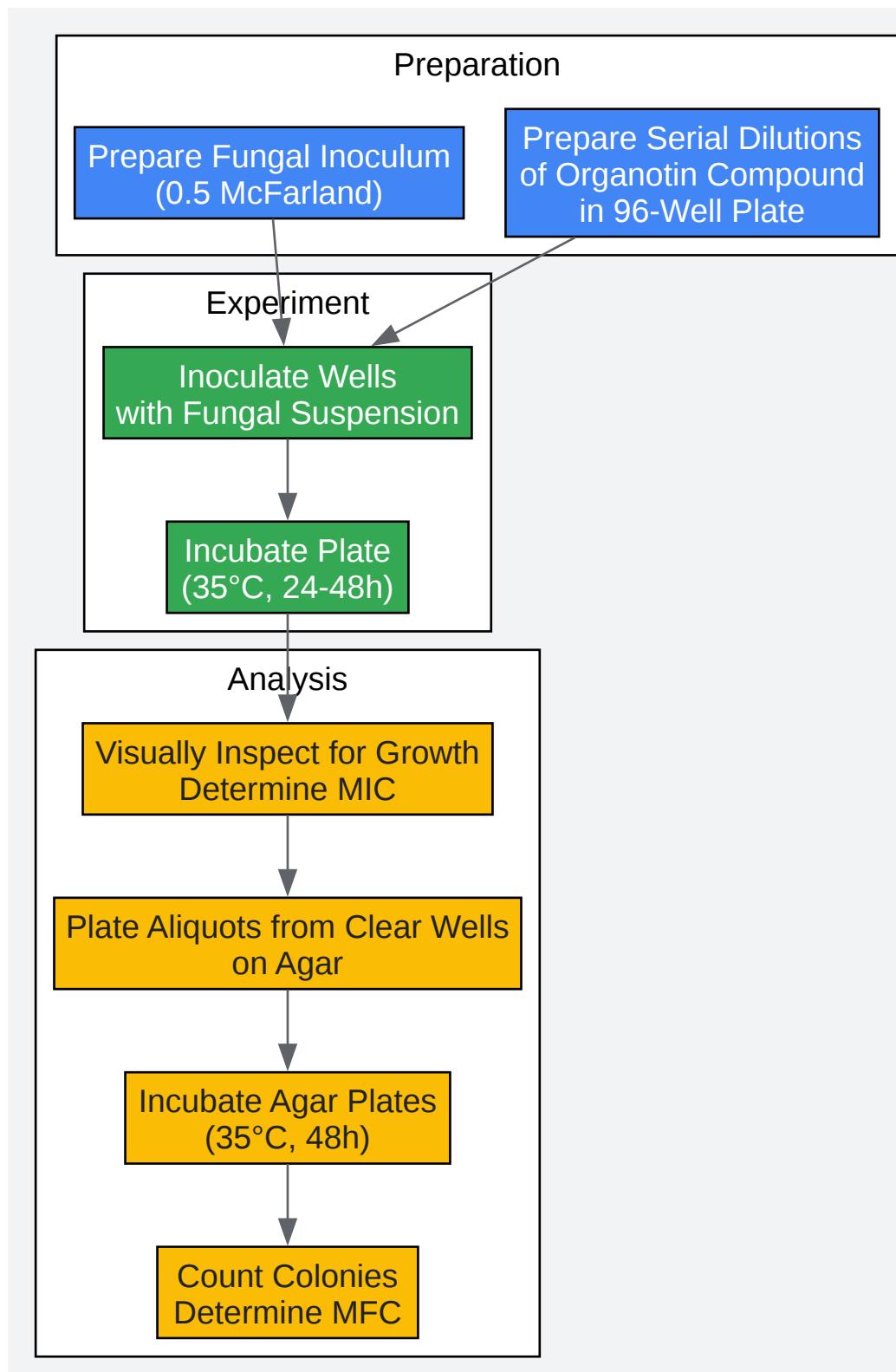
Synthesis of Organotin Fungicides

Organotin compounds are synthesized through several established organometallic reactions. The primary industrial methods involve the alkylation or arylation of tin tetrachloride (SnCl_4).

- **Grignard Reaction:** The classic and versatile method involves the reaction of a tin halide, typically SnCl_4 , with a Grignard reagent ($\text{R}-\text{MgX}$). This reaction is often used to produce symmetrical tetraorganotin compounds (R_4Sn).[1] $4 \text{R}-\text{MgX} + \text{SnCl}_4 \rightarrow \text{R}_4\text{Sn} + 4 \text{MgXCl}$
- **Kocheshkov Redistribution:** To obtain the more biologically active tri- and di-organotin halides, symmetrical tetraorganotin compounds are reacted with tin tetrachloride in a comproportionation reaction. The stoichiometry of the reaction determines the degree of substitution.[1] $3 \text{R}_4\text{Sn} + \text{SnCl}_4 \rightarrow 4 \text{R}_3\text{SnCl} \quad \text{R}_4\text{Sn} + \text{SnCl}_4 \rightarrow 2 \text{R}_2\text{SnCl}_2$
- **Direct Synthesis:** This method involves the direct reaction of an alkyl halide with metallic tin, but it is less common for industrial production.
- **Derivatization:** The resulting organotin halides (R_3SnCl or R_2SnCl_2) are versatile precursors for synthesizing various fungicides. They can be reacted with silver carboxylates, sodium

alkoxides, or other nucleophiles to replace the halide with a desired functional group (X), yielding the final active compound (R_3SnX or R_2SnX_2).[\[4\]](#)



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